

Biological Activity of 1-Butyl-4-methylquinolin-2(1H)-one: An Overview

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Compound of Interest

Compound Name: 1-Butyl-4-methylquinolin-2(1h)-one

Cat. No.: B1296215

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Initial searches for specific biological activity data, including quantitative metrics and detailed experimental protocols for **1-Butyl-4-methylquinolin-2(1H)-one**, have not yielded direct results for this specific compound. The available scientific literature primarily focuses on the broader class of quinolinone and quinolone derivatives, investigating their wide-ranging pharmacological properties.

The quinolinone scaffold is a well-established pharmacophore known for a variety of biological activities, including antibacterial, antifungal, anticancer, and anti-inflammatory effects. Research has extensively explored modifications of the quinolinone core to develop novel therapeutic agents. However, specific studies detailing the biological profile of **1-Butyl-4-methylquinolin-2(1H)-one** are not readily found in the public domain.

General Biological Activities of the Quinolinone Class:

Quinolinone derivatives have been the subject of numerous studies, revealing a diverse array of biological functions:

- **Antimicrobial Activity:** The quinolone class, in particular, is famous for its antibacterial properties, with fluoroquinolones being a prominent example of clinically used antibiotics. Their mechanism of action often involves the inhibition of bacterial DNA gyrase and topoisomerase IV. While less common, some quinolin-2(1H)-one derivatives have also demonstrated antimicrobial and antifungal activities.

- **Anticancer Activity:** Various quinolinone analogs have been investigated for their potential as anticancer agents. Their mechanisms can be diverse, including the inhibition of kinases, interaction with DNA, and induction of apoptosis.
- **Anti-inflammatory and Other Activities:** Certain quinolinone derivatives have shown anti-inflammatory properties. The structural versatility of the quinolinone core allows for its interaction with a wide range of biological targets.

Synthesis of Related Compounds:

While biological data for the target compound is scarce, methods for the synthesis of structurally related compounds are documented. For instance, the synthesis of 1-Butyl-4-hydroxy-3-methylquinoline-2(1H)-one has been described, although its biological activity was not reported in the available literature. The synthesis of other N-alkylated and substituted quinolinones is also well-established, typically involving cyclization reactions of aniline derivatives.

Future Directions:

The absence of specific biological data for **1-Butyl-4-methylquinolin-2(1H)-one** highlights a potential area for future research. Given the established pharmacological importance of the quinolinone scaffold, it is plausible that this specific compound could exhibit interesting biological properties. Future studies could involve:

- **Synthesis and Characterization:** Chemical synthesis of **1-Butyl-4-methylquinolin-2(1H)-one** followed by structural confirmation.
- **Biological Screening:** Evaluation of the compound's activity in a broad range of biological assays, including antimicrobial, anticancer, and anti-inflammatory screens.
- **Mechanism of Action Studies:** If significant activity is identified, further experiments to elucidate the underlying molecular mechanisms would be warranted.

Without specific experimental data, it is not possible to provide a detailed technical guide with quantitative data, experimental protocols, and signaling pathway diagrams for **1-Butyl-4-methylquinolin-2(1H)-one** at this time. Further empirical investigation is required to characterize the biological profile of this particular chemical entity.

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